

Rhodamine 110: A Technical Guide to its Discovery, Properties, and Applications

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Compound of Interest

Compound Name: Rhodamine 110

Cat. No.: B1680600

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A Deep Dive into the Core of a Quintessential Fluorophore for Researchers, Scientists, and Drug Development Professionals

Introduction: **Rhodamine 110**, a prominent member of the rhodamine family of fluorescent dyes, has carved a significant niche in various scientific disciplines, particularly in the realms of biochemistry, cell biology, and drug discovery. Its exceptional photophysical properties, including a high fluorescence quantum yield and significant molar extinction coefficient, coupled with its utility as a fluorogenic core for enzyme substrates, have made it an indispensable tool for sensitive detection and quantification of enzymatic activities. This technical guide provides an in-depth exploration of the historical background, synthesis, photophysical characteristics, and key applications of **Rhodamine 110**, with a focus on providing practical information for researchers and professionals in the field.

Historical Background and Discovery

The journey of rhodamine dyes began in the late 19th century. In 1887, the industrial chemist Ceresole synthesized a new class of highly fluorescent dyes with red-shifted spectra, which he named "Rhodamines" from the Greek word rhodon, meaning rose, reflecting the color of the compounds. These dyes exhibited greater photostability, pH insensitivity, and longer emission wavelengths compared to the earlier discovered fluorescein.

While the broader rhodamine family was established in the late 1800s, the specific synthesis of **Rhodamine 110** is attributed to Noeleting and Dziewonsky in 1905. Over the subsequent decades, the unique properties of **Rhodamine 110**, particularly its xanthene core with two reactive primary aromatic amines, paved the way for its development as a versatile platform for creating "pro-fluorophores." This concept involves modifying the dye to render it non-fluorescent (quenched) and designing it to become fluorescent only upon a specific chemical or enzymatic reaction. This has been instrumental in its widespread adoption for creating sensitive enzyme substrates.

Photophysical and Chemical Properties

Rhodamine 110 is characterized by its excellent spectral properties, making it a bright and readily detectable fluorescent molecule. Its hydrochloride salt is a crystalline solid, and it is soluble in solvents like dimethyl sulfoxide (DMSO).^[1] The key photophysical parameters are summarized in the table below.

Property	Value	Solvent/Conditions
Excitation Maximum (λ_{ex})	496 - 500 nm	Methanol, Water, PBS
Emission Maximum (λ_{em})	520 - 522 nm	Methanol, Water, PBS
Molar Extinction Coefficient (ϵ)	\sim 80,000 $\text{cm}^{-1}\text{M}^{-1}$	pH 6 solution ^[2]
Fluorescence Quantum Yield (Φ)	0.80	Not specified
Molecular Weight	366.80 g/mol (hydrochloride)	
Molecular Formula	$\text{C}_{20}\text{H}_{15}\text{ClN}_2\text{O}_3$	

Note: The exact excitation and emission maxima, as well as the quantum yield, can vary slightly depending on the solvent and local environment.^{[3][4][5][6]}

Synthesis of Rhodamine 110

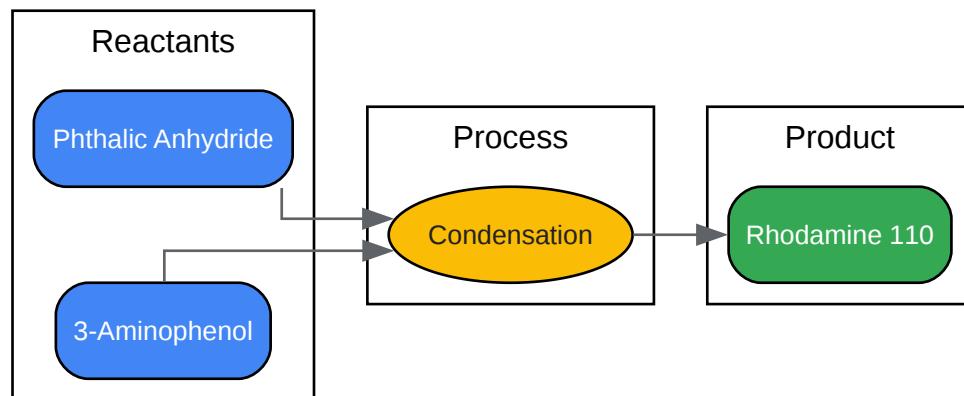
The classical synthesis of **Rhodamine 110** involves the condensation of 3-aminophenol with phthalic anhydride in the presence of an acid catalyst, such as sulfuric acid or zinc chloride, at elevated temperatures (close to 200°C).^[7] However, this method often leads to side reactions

and impurities, making purification challenging.^[7] More modern and refined methods have been developed to improve yield and purity.

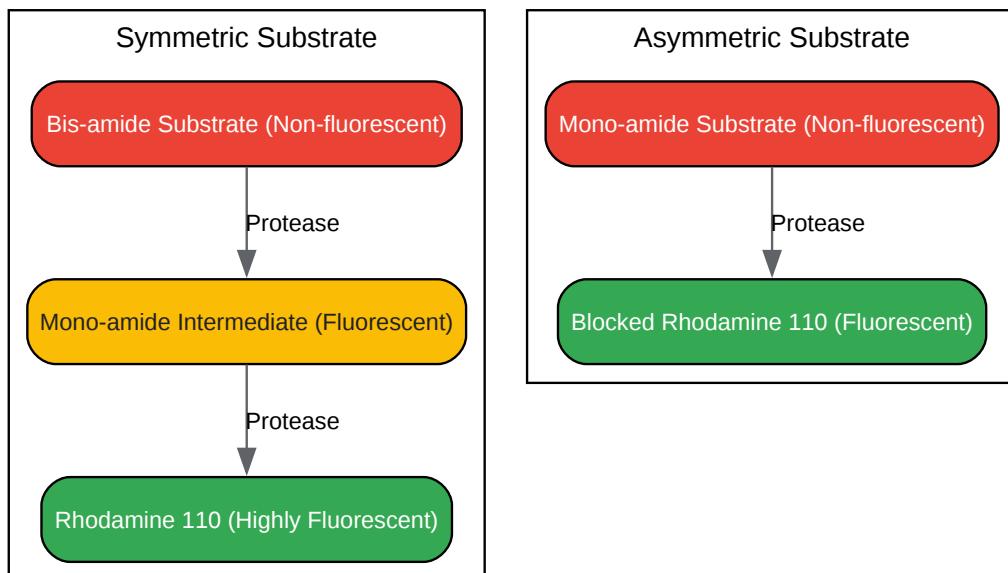
General Synthetic Pathway

The synthesis of **Rhodamine 110** can be conceptualized as the formation of the xanthene core through the reaction of two molecules of an aminophenol derivative with a phthalic anhydride derivative.

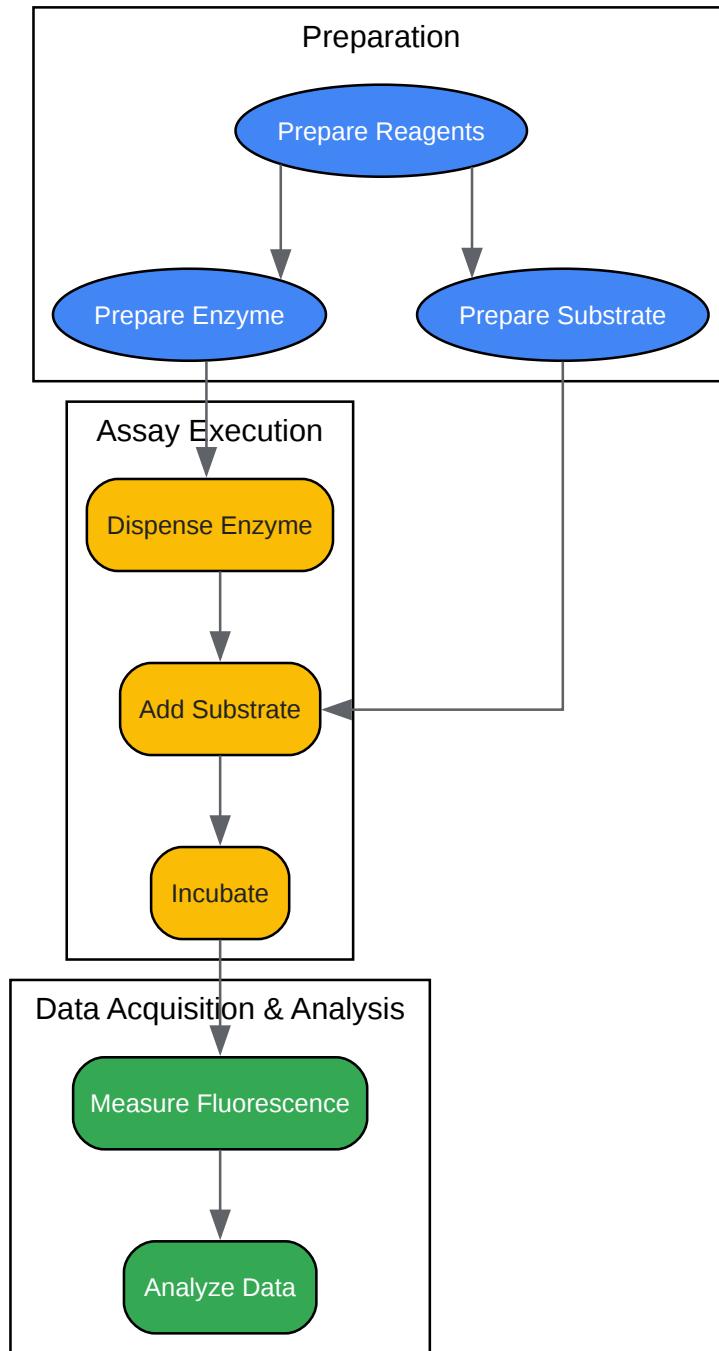
General Synthesis of Rhodamine 110



Enzymatic Cleavage of Rhodamine 110 Substrates



General Workflow for Fluorescence-Based Enzyme Assay

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